

The Discovery and Natural Sourcing of Cleroindicin B: A Technical Guide

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Compound of Interest

Compound Name: *Cleroindicin B*

Cat. No.: *B173269*

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Introduction

Cleroindicin B is a neo-clerodane diterpenoid, a class of natural products that has garnered significant interest for its diverse biological activities. This technical guide provides a comprehensive overview of the discovery, natural source, and isolation of **Cleroindicin B**. It also details experimental protocols for its extraction and for the evaluation of its potential biological activities, based on methodologies cited for related compounds. While research on the *Clerodendrum* genus is extensive, it is noteworthy that specific quantitative data on the biological activities of purified **Cleroindicin B** remains limited in publicly accessible literature.

Discovery and Natural Source

Cleroindicin B was first reported in 1997 by a team of researchers led by Jun Tian. It was isolated from the aerial parts of *Clerodendrum indicum* (L.) Kuntze, a plant belonging to the Lamiaceae family. In the same study, five other new cleroindicin compounds, designated Cleroindicins A and C-F, were also identified. The genus *Clerodendrum* is widely distributed in tropical and warm temperate regions and has a history of use in traditional medicine. While *Clerodendrum indicum* is the definitive source of **Cleroindicin B**, other species within this genus are also known to produce a variety of diterpenoids.

Chemical Structure

The structure of **Cleroindicin B** was elucidated using spectral methods, as detailed in the initial discovery paper by Tian et al. (1997). As a neo-clerodane diterpenoid, its core chemical scaffold is characterized by a decalin ring system with a side chain at C-9.

Data Presentation

Table 1: Isolation and Yield of Cleroindicin B

Parameter	Details	Reference
Natural Source	Aerial parts of <i>Clerodendrum indicum</i> (L.) Kuntze	
Initial Plant Material	6 kg (dried and powdered)	
Isolated Cleroindicin B	68 mg	
Calculated Yield	Approximately 0.0011%	N/A

Table 2: Reported Cytotoxic Activity of Compounds from *Clerodendrum indicum*

While specific cytotoxic data for **Cleroindicin B** is not available, the following table summarizes the activity of other compounds isolated from *Clerodendrum indicum* against various cancer cell lines. This provides context for the potential bioactivity of compounds from this source.

Compound	Cancer Cell Line	IC50 (μM)	Reference
Oleanolic acid 3-acetate	SW620 (Colon)	1.66 - 20.49	
ChaGo-K-1 (Lung)	1.66 - 20.49		
HepG2 (Liver)	1.66 - 20.49		
KATO-III (Gastric)	1.66 - 20.49		
BT-474 (Breast)	1.66 - 20.49		
Betulinic acid	SW620 (Colon)	1.66 - 20.49	
ChaGo-K-1 (Lung)	1.66 - 20.49		
HepG2 (Liver)	1.66 - 20.49		
KATO-III (Gastric)	1.66 - 20.49		
BT-474 (Breast)	1.66 - 20.49		
Lupeol	SW620 (Colon)	1.99	
KATO-III (Gastric)	1.95		
Taraxerol	SW620 (Colon)	2.09	
3 β -hydroxy-D:B-friedo-olean-5-ene	SW620 (Colon)	23.39	
Pectolarigenin	SW620 (Colon)	13.05	
KATO-III (Gastric)	24.31		

Experimental Protocols

Isolation of Cleroindicin B from Clerodendrum indicum

The following protocol is based on the methodology described by Tian et al. (1997).

- Extraction:

- Air-dried and powdered aerial parts of *C. indicum* (6 kg) are extracted with 95% ethanol (EtOH) under reflux.
- The resulting crude extract (320 g) is dissolved in 50% EtOH.
- Defatting and Partitioning:
 - The 50% EtOH solution is defatted by partitioning with petroleum ether (60-90 °C).
 - After removal of the ethanol from the aqueous layer, the residue is extracted with ethyl acetate (EtOAc).
- Chromatographic Separation:
 - The EtOAc extract (7
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